

# Physical and chemical properties of 3-Bromo-4-fluoronitrobenzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Bromo-4-fluoronitrobenzene

Cat. No.: B1266112

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## An In-Depth Technical Guide to 3-Bromo-4-fluoronitrobenzene

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical and chemical properties, synthesis, reactivity, and applications of **3-Bromo-4-fluoronitrobenzene**, a key intermediate in the pharmaceutical and agrochemical industries.

## Core Physical and Chemical Properties

**3-Bromo-4-fluoronitrobenzene** is an organic compound with the chemical formula  $C_6H_3BrFNO_2$ .<sup>[1][2]</sup> It appears as a light yellow or white crystalline solid.<sup>[1][2]</sup> This versatile compound is slightly soluble in water but shows good solubility in organic solvents such as ether and ethanol.<sup>[1][2]</sup>

## Structural and Identification Data

Identifier	Value
CAS Number	701-45-1 <sup>[1][3]</sup>
Molecular Formula	$C_6H_3BrFNO_2$ <sup>[1][4]</sup>
Molecular Weight	220.00 g/mol <sup>[3][4]</sup>
Synonyms	2-Bromo-1-fluoro-4-nitrobenzene, 3-Bromo-4-fluoro-1-nitrobenzene <sup>[1][5]</sup>

## Physicochemical Properties

Property	Value
Melting Point	55-58 °C[3][6]
Boiling Point	250.6 °C at 760 mmHg[1]
Density	1.808 g/cm <sup>3</sup> [1][7]
Flash Point	>110 °C[3]
Refractive Index	1.484[1]
Vapor Pressure	0.0 ± 0.5 mmHg at 25 °C[1]

## Synthesis and Experimental Protocols

The synthesis of **3-Bromo-4-fluoronitrobenzene** is most commonly achieved through the bromination of 4-fluoronitrobenzene. Two effective laboratory-scale protocols are detailed below.

### Synthesis via Bromination with Bromine and Silver Sulfate

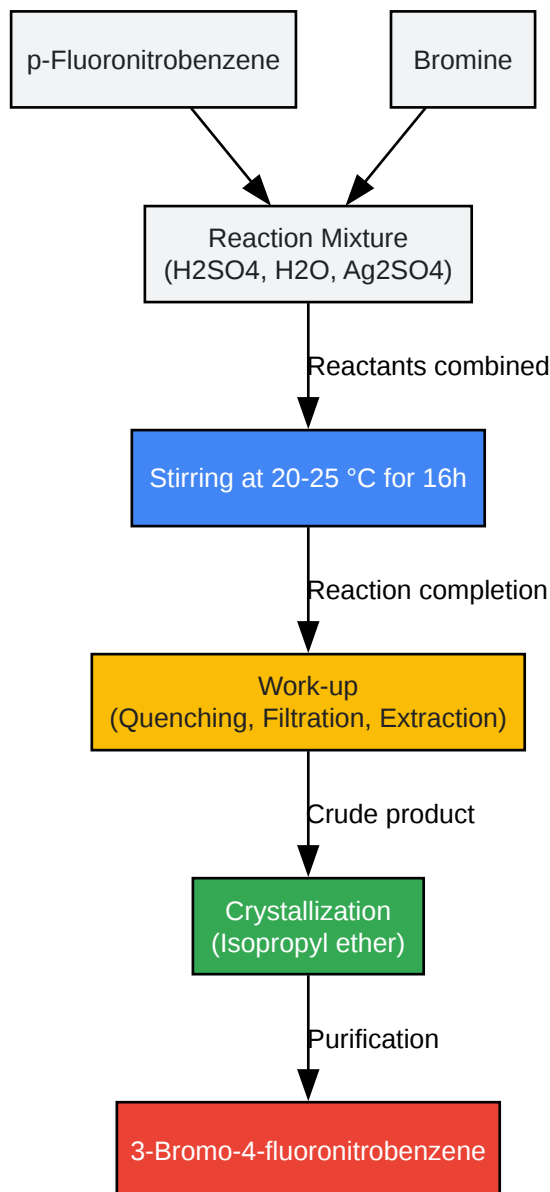
This method utilizes elemental bromine and a silver salt to facilitate the electrophilic substitution on the aromatic ring.

Experimental Protocol:

- To 28.2 g of p-fluoronitrobenzene at 20 °C, add 10.4 ml of bromine.
- Cool the mixture to 0 °C and subsequently add 20 ml of water followed by 180 ml of concentrated sulfuric acid.
- Introduce 34 g of silver sulfate to the reaction mixture.
- Allow the temperature to rise to 20-25 °C and stir the mixture for 16 hours.
- Pour the reaction mixture into water and filter the resulting solid.

- Wash the filter cake with water and then with methylene chloride.
- Extract the filtrate with methylene chloride.
- Wash the combined organic phases with water, dry over magnesium sulfate, filter, and evaporate the solvent under reduced pressure.
- Dissolve the residue in isopropyl ether and crystallize to obtain the product.
- Filter and wash the crystals to yield 3-bromo-4-fluoro-nitrobenzene.[8]

## Synthesis of 3-Bromo-4-fluoronitrobenzene



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Caption: Workflow for the synthesis of **3-Bromo-4-fluoronitrobenzene**.

## Synthesis using 1,3-dibromo-5,5-dimethylhydantoin (DBDMH)

This alternative method employs a solid brominating agent, which can offer advantages in handling and reaction control.[\[9\]](#)

#### Experimental Protocol:

- Dissolve 4-fluoronitrobenzene in acetic acid.
- Add 1,3-dibromo-5,5-dimethylhydantoin (DBDMH) as the brominating reagent. The optimal molar ratio of 4-fluoronitrobenzene to DBDMH is 1:0.51.[\[9\]](#)
- Maintain the reaction temperature at 15 °C.[\[9\]](#)
- Allow the reaction to proceed for 3 hours.[\[9\]](#)
- Following the reaction period, the product can be isolated and purified, reportedly achieving yields up to 98.7%.[\[9\]](#)

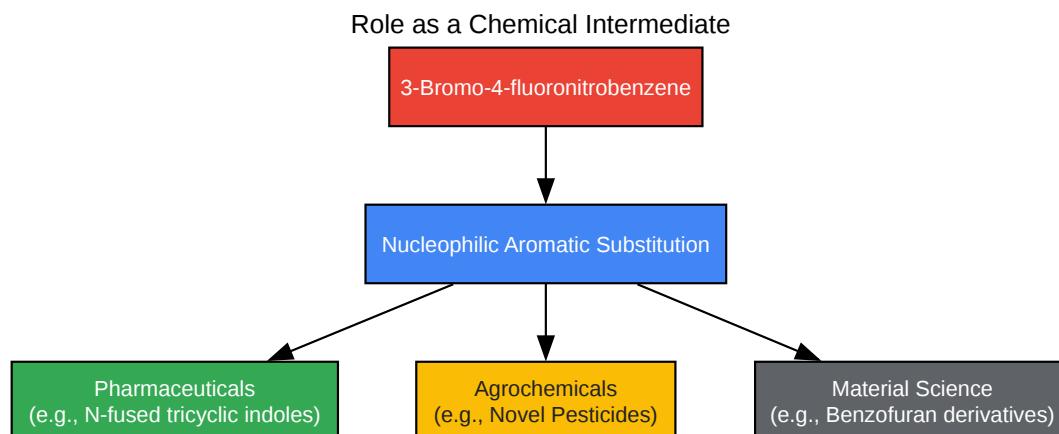
## Chemical Reactivity and Applications

The presence of bromine, fluorine, and a nitro group on the benzene ring makes **3-Bromo-4-fluoronitrobenzene** a highly versatile intermediate in organic synthesis.[\[2\]](#)[\[10\]](#)

The electron-withdrawing nature of the nitro group activates the fluorine atom, making it a good leaving group in nucleophilic aromatic substitution reactions.[\[11\]](#)[\[12\]](#) This reactivity is leveraged in the synthesis of a variety of complex molecules.

#### Key Applications:

- **Pharmaceutical Synthesis:** It serves as a crucial building block for creating specialized heterocyclic compounds and other organic frameworks that are fundamental in drug discovery.[\[10\]](#) It has been used in the synthesis of potential new drug candidates, including anticancer agents and antibiotics.
- **Agrochemicals:** This compound is utilized in the development of new crop protection agents.[\[10\]](#)
- **Materials Science:** It has potential applications in the synthesis of novel materials for electronic and optoelectronic devices.



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Caption: Applications of **3-Bromo-4-fluoronitrobenzene** in synthesis.

## Safety and Handling

**3-Bromo-4-fluoronitrobenzene** is classified as an irritant and is harmful if swallowed or in contact with skin.[1][3][6] It can cause serious skin and eye irritation and may cause respiratory irritation.[3][6]

Handling Precautions:

- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, and suitable protective clothing.[5][6]
- Ventilation: Use only in a well-ventilated area.[3][6]
- Storage: Store in a dry, cool, and well-ventilated place in a tightly sealed container.[13][14]
- Incompatibilities: Avoid contact with strong oxidizing agents.[5]

- Fire Hazards: The compound is combustible. Thermal decomposition can generate toxic fumes of carbon oxides, nitrogen oxides, hydrogen bromide, and hydrogen fluoride.[6]

#### First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, seek immediate medical attention.[5][6]
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[5][6]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[5][6]
- Ingestion: Do not induce vomiting. Rinse mouth with water and consult a physician.[5]

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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